

Essential Safety and Handling Protocols for Montelukast Sodium

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Compound of Interest

Compound Name: Promonta

Cat. No.: B14607557

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This guide provides critical safety and logistical information for the handling of Montelukast sodium, a substance relevant to researchers, scientists, and drug development professionals. The following procedures are based on established safety data sheets and are intended to ensure a safe laboratory environment.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Montelukast sodium.

Parameter	Value
CAS Number	151767-02-1
Molecular Formula	C ₃₅ H ₃₅ ClNNaO ₃ S
Molecular Weight	608.17 g/mol
Appearance	White to off-white solid
Melting Point	>163°C (>325.4°F)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling Montelukast sodium to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Wear chemical safety goggles that meet the standards of OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[1\]](#)

Skin Protection:

- Wear impervious gloves, such as nitrile rubber, to prevent skin contact.
- A lab coat or other protective clothing should be worn to cover exposed skin.

Respiratory Protection:

- For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[1\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.

Experimental Protocols: Handling and Disposal

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. The work area should be clean and uncluttered.
- Weighing and Transfer: Conduct all weighing and transfer operations in a ventilated enclosure (e.g., chemical fume hood) to control dust. Use appropriate tools to handle the material and avoid creating dust.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean all equipment and the work area to remove any residual contamination.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Protect from light and moisture.[\[1\]](#)

Spill Management:

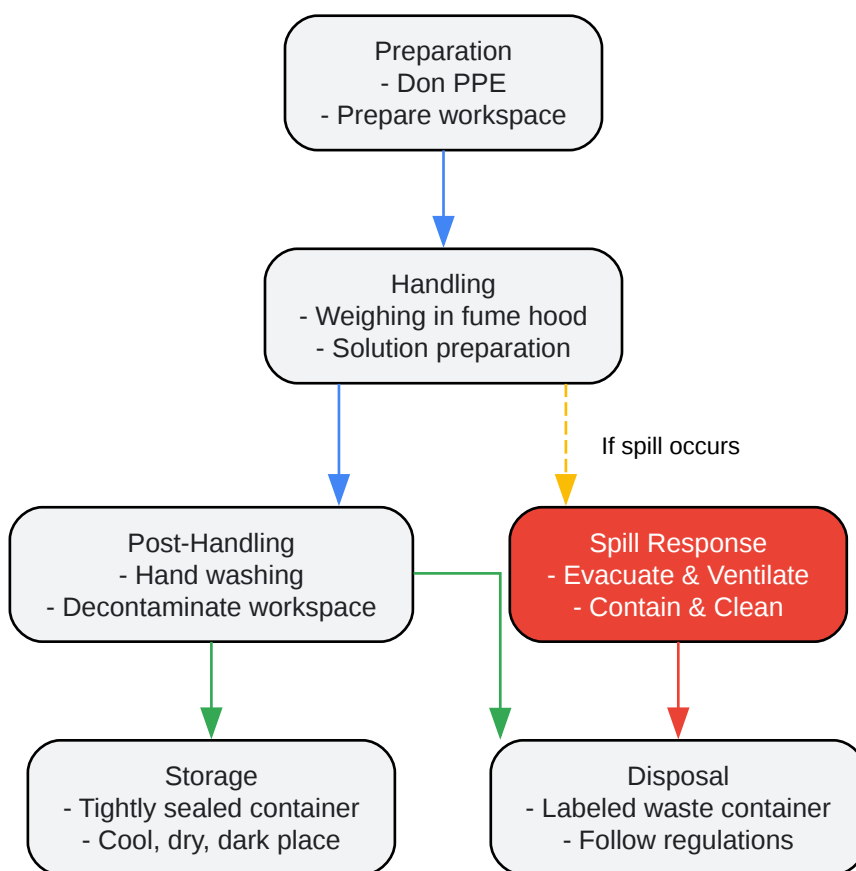
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a dust suppressant if available.
- Clean-up: Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal.[\[1\]](#) Avoid generating dust.
- Decontaminate: Clean the spill area with a suitable cleaning agent.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the material to enter drains or waterways.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of Montelukast sodium, from preparation to disposal.



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Caption: Workflow for the safe handling of Montelukast sodium.

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References

- 1. fishersci.com [fishersci.com]
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